

Application Notes and Protocols: Preparation of VU0359595 Stock Solution

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Compound of Interest

Compound Name: VU0359595

Cat. No.: B15561931

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **VU0359595**, a potent and selective inhibitor of Phospholipase D1 (PLD1). Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results. This document outlines the necessary materials, a step-by-step procedure, and essential data regarding the chemical properties and stability of **VU0359595**.

Introduction

VU0359595 is a small molecule inhibitor that demonstrates high selectivity for PLD1 over PLD2, with an IC₅₀ of 3.7 nM for PLD1, making it over 1700-fold more selective for PLD1 than for PLD2 (IC₅₀ of 6.4 μM)[1][2][3]. PLD1 is a key enzyme in various cellular signaling pathways, and its dysregulation has been implicated in several diseases, including cancer, diabetes, and neurodegenerative disorders[1][3][4]. Therefore, **VU0359595** serves as a valuable pharmacological tool for studying the physiological and pathological roles of PLD1. Proper preparation of **VU0359595** stock solutions is the first and a crucial step in utilizing this inhibitor for in vitro and in vivo studies.

Chemical and Physical Properties

A summary of the key quantitative data for **VU0359595** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	CID-53361951, ML-270	[1] [2]
Molecular Formula	C25H29BrN4O2	[2]
Formula Weight	497.4 g/mol	[2]
Purity	≥95% (mixture of diastereomers)	[2]
Solubility	DMSO: 5 mg/mL	[2]
IC50 (PLD1)	3.7 nM	[1] [2] [3]
IC50 (PLD2)	6.4 μM	[1] [2] [3]

Experimental Protocol: Preparation of a 10 mM VU0359595 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VU0359595** in dimethyl sulfoxide (DMSO).

Materials

- **VU0359595** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

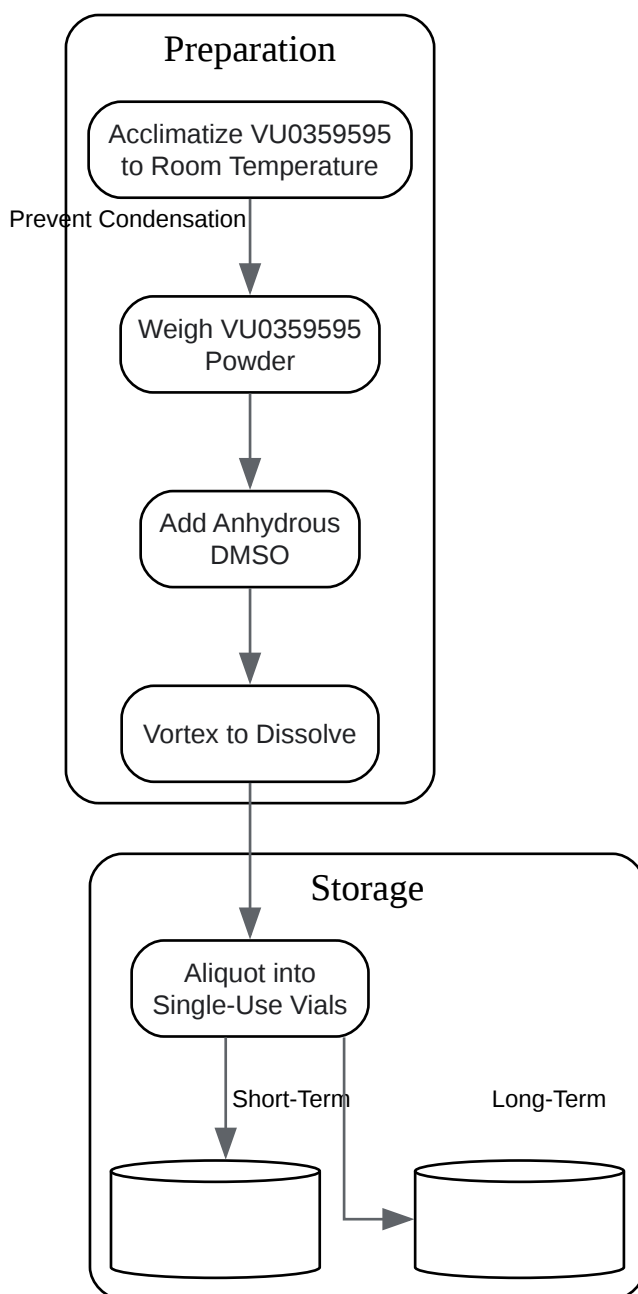
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Acclimatization: Before opening, allow the vial of **VU0359595** powder to equilibrate to room temperature for at least 30-60 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weighing: Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh out the desired amount of **VU0359595** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.974 mg of **VU0359595** (Formula Weight = 497.4 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the **VU0359595** powder. To continue the example, add 1 mL of DMSO to the 4.974 mg of **VU0359595**.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary, but ensure the solution returns to room temperature before storage. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.[1] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1]. The solid compound can be stored at -20°C for at least 4 years[2].
- Labeling: Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.

Visualization of Experimental Workflow and Signaling Pathway

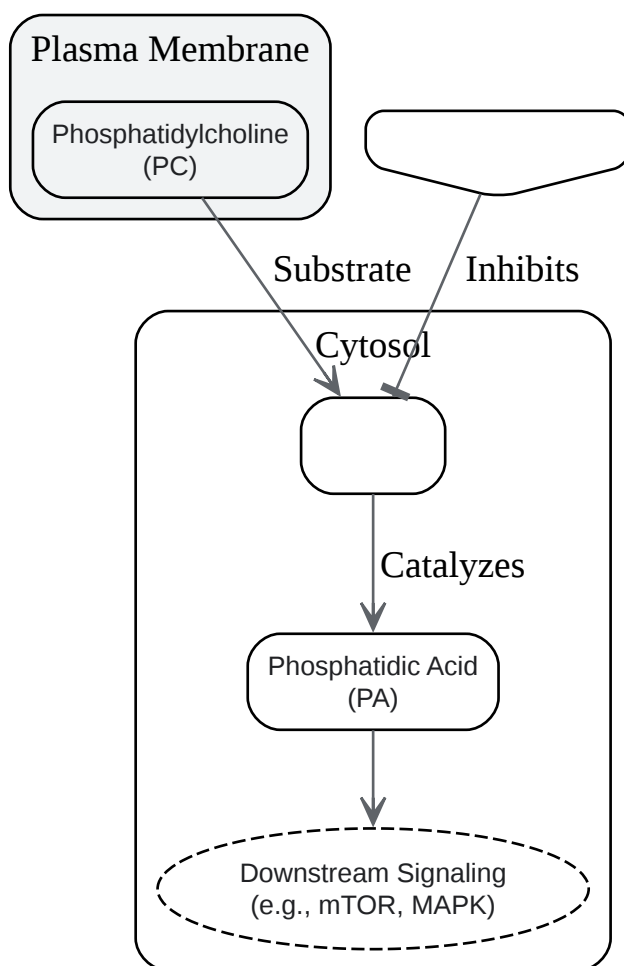
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **VU0359595** stock solution.

Signaling Pathway Inhibition by VU0359595



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Caption: Inhibition of the PLD1 signaling pathway by **VU0359595**.

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